

"2-azido-N-(2-chlorophenyl)acetamide CAS number and molecular weight"

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Compound of Interest

Compound Name: 2-azido-N-(2-chlorophenyl)acetamide

Cat. No.: B6590637

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Technical Guide: 2-azido-N-(2-chlorophenyl)acetamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **2-azido-N-(2-chlorophenyl)acetamide**, a compound of interest in medicinal chemistry and drug development. Due to the limited availability of direct experimental data for this specific molecule, this guide focuses on its fundamental chemical properties, a projected synthesis protocol based on established reactions of analogous compounds, and the necessary precursors.

Core Chemical Data

While a specific CAS number for **2-azido-N-(2-chlorophenyl)acetamide** is not publicly documented, its key properties can be extrapolated. The molecular formula is $C_8H_7ClN_4O$. The primary precursor for its synthesis is 2-chloro-N-(2-chlorophenyl)acetamide.

Property	Value	Source
Compound Name	2-azido-N-(2-chlorophenyl)acetamide	-
CAS Number	Not available	-
Molecular Formula	C ₈ H ₇ ClN ₄ O	Calculated
Molecular Weight	210.62 g/mol	Calculated
Precursor Name	2-chloro-N-(2-chlorophenyl)acetamide	[1][2]
Precursor CAS No.	3289-76-7	[1][2]
Precursor Mol. Wt.	204.05 g/mol	[1]

Proposed Synthesis

The synthesis of **2-azido-N-(2-chlorophenyl)acetamide** is projected to proceed via a nucleophilic substitution reaction. This method is well-established for the synthesis of similar azido-N-arylamides.

Experimental Protocol: Synthesis of 2-azido-N-(2-chlorophenyl)acetamide

This protocol is adapted from established procedures for the synthesis of related compounds.

Materials:

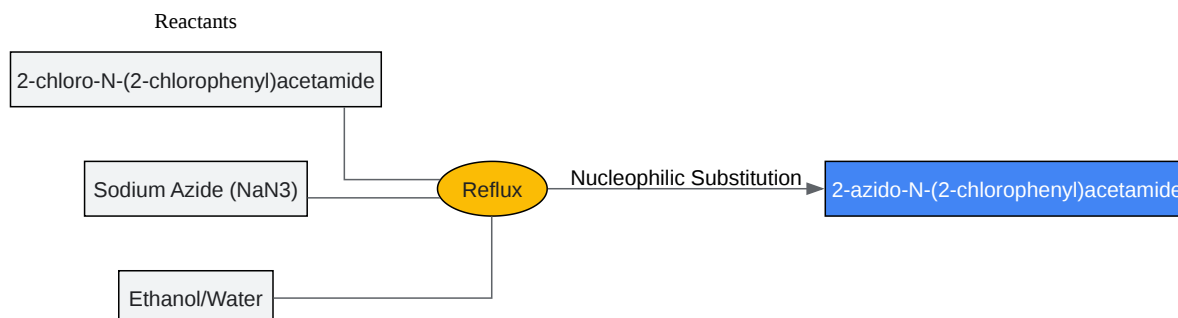
- 2-chloro-N-(2-chlorophenyl)acetamide (CAS: 3289-76-7)[1][2]
- Sodium azide (NaN₃)
- Ethanol
- Water
- Round-bottom flask

- Reflux condenser
- Magnetic stirrer with heating plate
- Filtration apparatus (e.g., Büchner funnel)
- Thin-layer chromatography (TLC) apparatus

Procedure:

- In a round-bottom flask, dissolve 2-chloro-N-(2-chlorophenyl)acetamide (1 equivalent) in a mixture of ethanol and water (e.g., a 70:30 ratio).
- Add sodium azide (approximately 1.2 to 1.5 equivalents) to the solution.
- Attach a reflux condenser and heat the mixture to reflux (approximately 80°C) with constant stirring.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Once the reaction is complete (indicated by the consumption of the starting material), cool the mixture to room temperature.
- The product, **2-azido-N-(2-chlorophenyl)acetamide**, is expected to precipitate out of the solution.
- Collect the precipitate by filtration and wash it with cold water to remove any remaining salts.
- The crude product can be further purified by recrystallization from a suitable solvent, such as ethanol.

Synthesis Workflow



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A diagram illustrating the proposed synthesis of **2-azido-N-(2-chlorophenyl)acetamide**.

Signaling Pathways and Biological Activity

Currently, there is no specific information available in the public domain regarding the signaling pathways affected by **2-azido-N-(2-chlorophenyl)acetamide** or its detailed biological activity. Research on analogous compounds suggests that N-arylamides can possess a range of biological activities. However, without direct experimental evidence, any potential biological role of the title compound remains speculative.

Conclusion

This technical guide provides the foundational chemical information for **2-azido-N-(2-chlorophenyl)acetamide**, including its calculated molecular weight and a detailed, evidence-based protocol for its synthesis. The provided workflow and data tables offer a clear and concise summary for researchers. It is important to note the current absence of experimental data on the biological effects of this specific compound, highlighting an area for future investigation.

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References

- 1. 2-CHLORO-N-(2-CHLOROPHENYL)ACETAMIDE CAS#: 3289-76-7 [m.chemicalbook.com]
- 2. 2-CHLORO-N-(2-CHLOROPHENYL)ACETAMIDE | 3289-76-7 [chemicalbook.com]
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